

discovery and history of 1,5-Diacetyldoline

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Compound of Interest

Compound Name: 1,5-Diacetyldoline

Cat. No.: B094150

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1,5-Diacetyldoline: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,5-Diacetyldoline, with the Chemical Abstracts Service (CAS) registry number 16078-35-6, is a substituted indoline derivative. Its chemical structure consists of an indoline core acetylated at the nitrogen (position 1) and the aromatic ring (position 5). The molecular formula of **1,5-Diacetyldoline** is $C_{12}H_{13}NO_2$, and it has a molecular weight of 203.24 g/mol ^{[1][2]} This document aims to provide a comprehensive technical guide on the discovery, history, and properties of this compound. However, a thorough review of publicly available scientific literature and chemical databases reveals a notable scarcity of detailed information regarding its original synthesis, specific biological activities, and associated signaling pathways.

Physicochemical Properties

While a comprehensive, experimentally verified dataset is not readily available in the literature, some basic physicochemical properties have been reported, primarily from chemical supplier databases.

Property	Value	Reference
CAS Number	16078-35-6	[1][2]
Molecular Formula	C ₁₂ H ₁₃ NO ₂	[1][2]
Molecular Weight	203.24 g/mol	[1][2]
Alternate Name	1,1'-(Indoline-1,5-diyl)diethanone	
Predicted XlogP	1.0	[1]
Monoisotopic Mass	203.09464 Da	[1]

Synthesis and History

The historical context of the discovery and the first reported synthesis of **1,5-Diacetyldoline** are not well-documented in readily accessible scientific literature. Searches for its original preparation and the researchers involved have not yielded a primary reference. General synthetic routes to substituted indolines often involve modifications of indole precursors. The synthesis of **1,5-Diacetyldoline** would logically involve the acetylation of indoline at both the nitrogen and the 5-position of the benzene ring, though the specific reaction conditions, catalysts, and yields from a foundational study are not available.

Potential Applications in Research

While specific biological activities of **1,5-Diacetyldoline** are not extensively reported, its availability as a chemical reagent suggests its use as a building block or intermediate in the synthesis of more complex molecules. The indoline scaffold is a privileged structure in medicinal chemistry, appearing in numerous natural products and synthetic compounds with a wide range of biological activities. Therefore, **1,5-Diacetyldoline** could potentially serve as a starting material for the development of novel therapeutic agents.

Experimental Protocols and Data

A critical aspect of a technical guide is the inclusion of detailed experimental protocols and quantitative data. Unfortunately, despite extensive searches, specific experimental procedures for the synthesis of **1,5-Diacetyldoline**, including reaction setup, purification methods, and

characterization data (such as detailed ^1H NMR, ^{13}C NMR, and mass spectrometry peak assignments and yields), could not be located in the available literature.

Signaling Pathways and Biological Activity

There is currently no information available in the public domain that links **1,5-Diacetyldoline** to any specific biological signaling pathways or details its pharmacological profile. Biological evaluations of this particular compound have not been reported in the scientific literature accessed.

Conclusion

1,5-Diacetyldoline remains a compound with a limited public footprint in terms of its scientific documentation. While its basic chemical identity is established, the key details regarding its discovery, synthesis, and biological properties are not readily available. This presents both a challenge and an opportunity for researchers. The lack of data may indicate an underexplored area of chemical space, and the synthesis and biological evaluation of **1,5-Diacetyldoline** and its derivatives could be a fruitful avenue for future research in medicinal chemistry and drug discovery. Further investigation into historical chemical literature and specialized databases may be necessary to uncover the foundational work on this compound.

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References

- 1. PubChemLite - 1,5-diacetyldoline (C₁₂H₁₃NO₂) [pubchemlite.lcsb.uni.lu]
- 2. scbt.com [scbt.com]
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